

# Application Notes & Protocols: Triethyl Citrate as a Plasticizer for Polylactic Acid (PLA)

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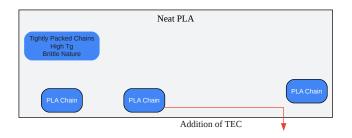
Audience: Researchers, scientists, and drug development professionals.

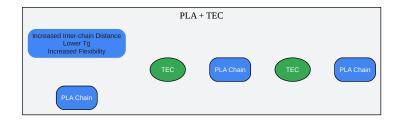
Introduction: Polylactic acid (PLA) is a biodegradable thermoplastic derived from renewable resources, making it a sustainable alternative to petroleum-based plastics.[1] However, its inherent brittleness limits its use in applications requiring flexibility, such as in drug delivery matrices, flexible packaging, and medical devices.[1][2][3] Plasticizers are added to PLA to increase its ductility and processability.[4] **Triethyl citrate** (TEC), an ester of citric acid, is a non-toxic, bio-based, and biodegradable plasticizer that has proven to be highly effective for PLA.[1][2][4] It enhances the flexibility of PLA by reducing its glass transition temperature (Tg). [4][5] This document provides detailed protocols for the preparation and characterization of PLA/TEC blends and summarizes the expected effects of TEC on PLA properties.

## **Mechanism of Plasticization**

**Triethyl citrate** plasticizes PLA by inserting its small molecules between the long polymer chains of PLA. This process increases the intermolecular space, or free volume, which reduces the secondary forces (like van der Waals forces and hydrogen bonds) between the PLA chains. The increased mobility of the polymer chains results in a less rigid material with a lower glass transition temperature (Tg), increased ductility, and reduced tensile strength.[6]







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Mechanism of PLA plasticization by triethyl citrate (TEC).

## **Data Presentation: Effects of TEC on PLA Properties**

The incorporation of TEC significantly alters the thermal and mechanical properties of PLA. The extent of these changes is dependent on the concentration of TEC used.

## Table 1: Thermal Properties of PLA Plasticized with Triethyl Citrate



Plasticizer Content (wt% TEC)	Glass Transition Temp. (Tg) (°C)	Melting Temp. (Tm) (°C)	Cold Crystallization Temp. (Tcc) (°C)
0 (Neat PLA)	~60-62	~180	~131
5	1	1	1
10	11	↓↓	11
15	111	$\downarrow\downarrow\downarrow$	111
20	~30	$\downarrow\downarrow\downarrow\downarrow\downarrow$	1111
30	~17.5	1111	~72

Note: The arrows (1) indicate a decrease relative to neat PLA. Absolute values can vary based on the specific grade of PLA and processing conditions. Data compiled from multiple sources. [4][5]

The addition of TEC effectively lowers the glass transition temperature (Tg) of PLA.[4][5][7] For instance, with 30% TEC content, the Tg of PLA can decrease from approximately 62°C to as low as 17.5°C.[4] This reduction in Tg enhances the mobility of PLA chains, leading to a decrease in the cold crystallization temperature (Tcc) and the melting temperature (Tm).[4][5][7]

**Table 2: Mechanical Properties of PLA Plasticized with** 

**Triethyl Citrate** 

Plasticizer Content (wt% TEC)	Tensile Strength (MPa)	Elongation at Break (%)	Tensile Modulus (GPa)
0 (Neat PLA)	~50-60	~2-5	~3.5
5	1	1	<b>↓</b>
10	11	$\uparrow \uparrow$	↓↓
15	111	111	111
20	↓↓↓↓ (~25-30)	↑↑↑↑ <b>(~170-180)</b>	1111
30	$\downarrow\downarrow\downarrow\downarrow\downarrow\downarrow$	11111	11111







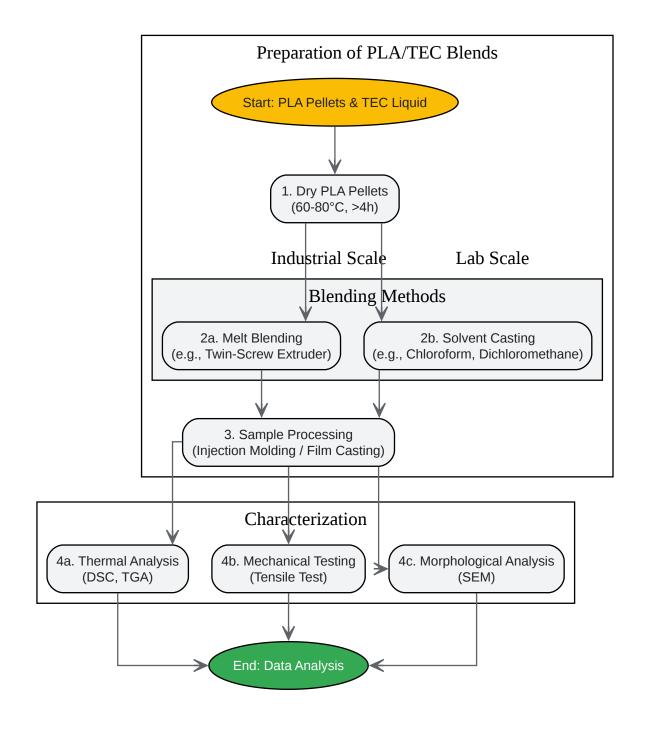
Note: Arrows indicate a decrease ( $\downarrow$ ) or increase ( $\uparrow$ ) relative to neat PLA. Absolute values can vary. Data compiled from multiple sources.[6][8]

The primary goal of plasticization is to improve the ductility of PLA. As shown, increasing TEC content leads to a significant increase in the elongation at break, transforming the material from brittle to ductile.[6] An addition of 20 wt% TEC can increase the elongation at break to over 170%.[6] This improvement in flexibility is accompanied by a decrease in tensile strength and tensile modulus, as the plasticizer weakens the intermolecular forces between PLA chains.[6] [8]

## **Experimental Protocols & Workflow**

The following protocols provide standardized methods for preparing and characterizing PLA/TEC blends.





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General experimental workflow for PLA/TEC blend preparation and characterization.

# Protocol 1: Preparation of PLA/TEC Blends via Solvent Casting



This method is suitable for preparing small-scale, thin films for initial screening and characterization.

#### Materials:

- Polylactic acid (PLA) pellets or powder
- Triethyl citrate (TEC)
- Volatile solvent (e.g., Dichloromethane (DCM) or Chloroform)
- Glass Petri dishes or a flat glass plate
- Magnetic stirrer and stir bar
- Vacuum oven

#### Procedure:

- Drying: Dry the PLA pellets in a vacuum oven at 60-80°C for at least 4 hours to remove any residual moisture.[1][4]
- Dissolution: Prepare a 5-10% (w/v) solution of PLA in the chosen solvent by stirring with a magnetic stirrer until the PLA is fully dissolved.[1]
- Plasticizer Addition: Calculate the required amount of TEC based on the desired weight percentage relative to the PLA. Add the TEC to the PLA solution and stir for a minimum of 2 hours to ensure a homogenous mixture.[1]
- Casting: Pour the solution into a glass Petri dish, ensuring an even spread.
- Evaporation: Cover the Petri dish lightly (e.g., with perforated aluminum foil) to allow for slow solvent evaporation in a fume hood at room temperature for 24 hours.
- Final Drying: Place the cast films in a vacuum oven at 60°C for another 24 hours to remove any residual solvent.[9]
- Sample Removal: Carefully peel the dried film from the glass substrate.



## Protocol 2: Preparation of PLA/TEC Blends via Melt Blending

This method is scalable and mimics industrial processing techniques like extrusion and injection molding.

#### Materials:

- Polylactic acid (PLA) pellets
- Triethyl citrate (TEC)
- Twin-screw extruder or an internal mixer (e.g., Brabender plastograph)
- Injection molder or compression molder (for sample preparation)

#### Procedure:

- Drying: Dry the PLA pellets in a vacuum oven at 60-80°C for at least 4 hours.[1][4]
- Extruder Setup: Set the temperature profile for the extruder zones, typically ranging from 160°C (feed zone) to 190°C (die zone).[1][4] Set the screw speed (e.g., 30 rpm).[4]
- · Blending:
  - Feed the pre-dried PLA pellets into the main hopper of the extruder.
  - Inject the liquid TEC into a downstream barrel of the extruder using a precision liquid dosing pump at the desired weight percentage.[1]
- Extrusion: The molten blend is extruded through a die to form a filament.
- Pelletizing: Cool the extruded filament in a water bath and cut it into pellets.
- Sample Preparation: Dry the blended pellets and use an injection molder or compression molder to create standardized test specimens (e.g., dumbbell shapes for tensile testing).

## **Protocol 3: Thermal Characterization by DSC**



Differential Scanning Calorimetry (DSC) is used to determine the glass transition temperature (Tg), melting temperature (Tm), and cold crystallization temperature (Tcc).

### Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of the PLA/TEC blend into an aluminum DSC pan and seal it.
- Heating/Cooling Cycle:
  - First Heating Scan: Heat the sample from room temperature to 200°C at a rate of 10°C/min to erase the thermal history.
  - Cooling Scan: Cool the sample from 200°C to 0°C at a rate of 10°C/min.
  - Second Heating Scan: Heat the sample from 0°C to 200°C at a rate of 10°C/min.
- Data Analysis: Analyze the second heating scan to determine Tg (midpoint of the step change in heat flow), Tcc (exothermic peak), and Tm (endothermic peak).[4][7]

## Protocol 4: Mechanical Characterization by Tensile Testing

This protocol determines the tensile strength, elongation at break, and Young's modulus of the PLA/TEC blends.

### Procedure:

- Specimen Preparation: Use standardized dumbbell-shaped specimens (e.g., ASTM D638
   Type V). Condition the specimens at standard temperature and humidity for at least 24 hours before testing.[10]
- Test Setup: Mount the specimen in the grips of a universal testing machine.
- Testing: Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min) until the specimen fractures.[10]
- Data Acquisition: Record the load and displacement data throughout the test.



 Data Analysis: Calculate the tensile strength, elongation at break, and tensile modulus from the resulting stress-strain curve.[11]

## **Concluding Remarks**

**Triethyl citrate** is an effective, non-toxic, and bio-based plasticizer for polylactic acid. Its addition systematically reduces the glass transition temperature and stiffness of PLA, resulting in a more flexible and ductile material.[4][5][8] However, this is often accompanied by a decrease in thermal stability and tensile strength.[4][5] The protocols and data provided herein serve as a comprehensive guide for researchers and professionals aiming to formulate and characterize PLA/TEC blends for various applications, including those in the biomedical and pharmaceutical fields where biocompatibility and biodegradability are paramount.

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